

In-Depth Technical Guide: Benzyl (4-hydroxycyclohexyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Benzyl (4-hydroxycyclohexyl)carbamate
Cat. No.:	B096813

[Get Quote](#)

CAS Number: 16801-62-0

This technical guide provides a comprehensive overview of **Benzyl (4-hydroxycyclohexyl)carbamate**, a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document is intended for researchers, scientists, and drug development professionals.

Chemical Properties and Data

Benzyl (4-hydroxycyclohexyl)carbamate, also known as N-Cbz-4-hydroxycyclohexylamine, is a carbamate derivative with a molecular formula of C₁₄H₁₉NO₃.^[1] The benzyloxycarbonyl (Cbz) group serves as a common protecting group for the amine functionality, which is crucial in multi-step organic syntheses.^[2] The presence of a hydroxyl group on the cyclohexyl ring provides a site for further chemical modification.

Table 1: Physicochemical Properties of **Benzyl (4-hydroxycyclohexyl)carbamate**

Property	Value	Reference
CAS Number	16801-62-0	[1]
Molecular Formula	C ₁₄ H ₁₉ NO ₃	[1]
Molecular Weight	249.31 g/mol	
Melting Point	161-165 °C	
Boiling Point	427.6 °C at 760 mmHg	
Appearance	Colorless or yellowish crystal	[1]
Solubility	Soluble in common organic solvents	[1]

Synthesis and Experimental Protocols

The primary method for the synthesis of **Benzyl (4-hydroxycyclohexyl)carbamate** is the reaction of 4-aminocyclohexanol with benzyl chloroformate.[\[1\]](#)[\[2\]](#) This reaction, a standard N-benzyloxycarbonylation, effectively protects the primary amine.[\[2\]](#)

General Synthesis Protocol

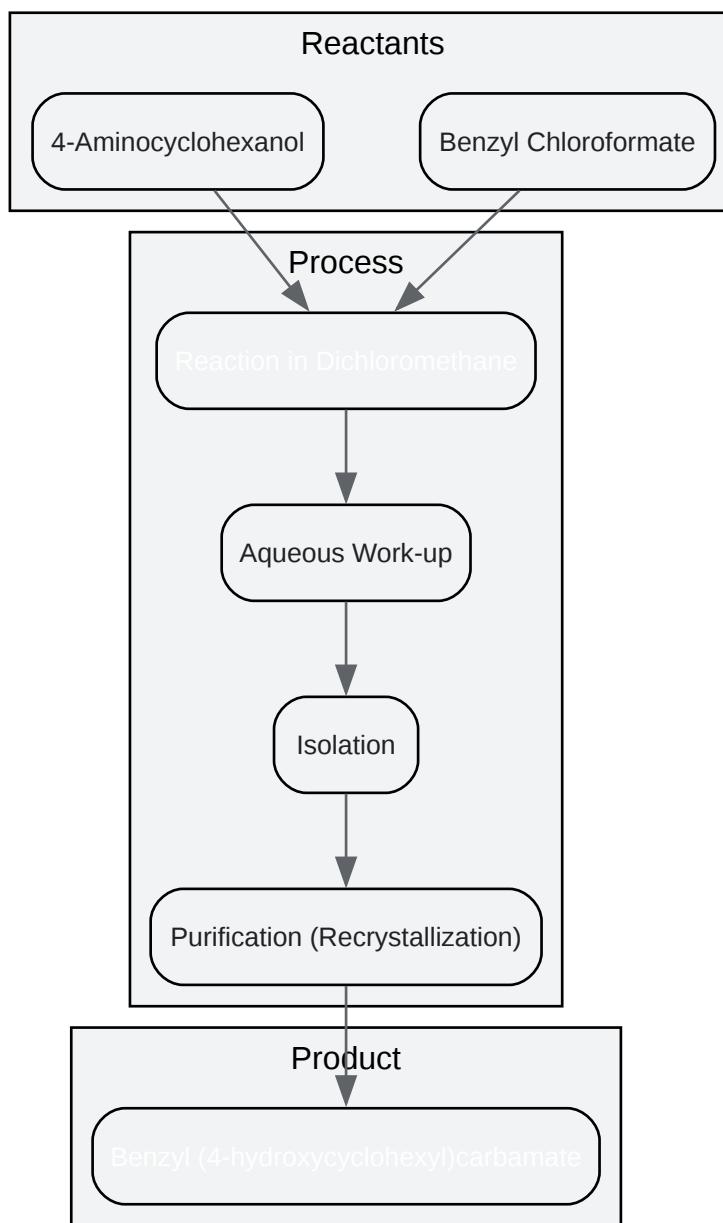
A general procedure for the synthesis involves the following steps:[\[1\]](#)

- **Dissolution:** 4-aminocyclohexanol is dissolved in a suitable organic solvent, typically dichloromethane.
- **Addition of Reagent:** Benzyl chloroformate (Cbz-Cl) is added to the solution.
- **Reaction:** The mixture is stirred at room temperature for a specified period to allow the reaction to proceed.
- **Work-up:** The reaction is quenched, often with the addition of brine, and the organic layer is separated.
- **Isolation:** The crude product is isolated by filtration.

- Purification: The final product is purified by recrystallization to yield **Benzyl (4-hydroxycyclohexyl)carbamate**.^[1]

Diagram 1: General Synthesis Workflow

General Synthesis of Benzyl (4-hydroxycyclohexyl)carbamate



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Benzyl (4-hydroxycyclohexyl)carbamate**.

Applications in Research and Drug Development

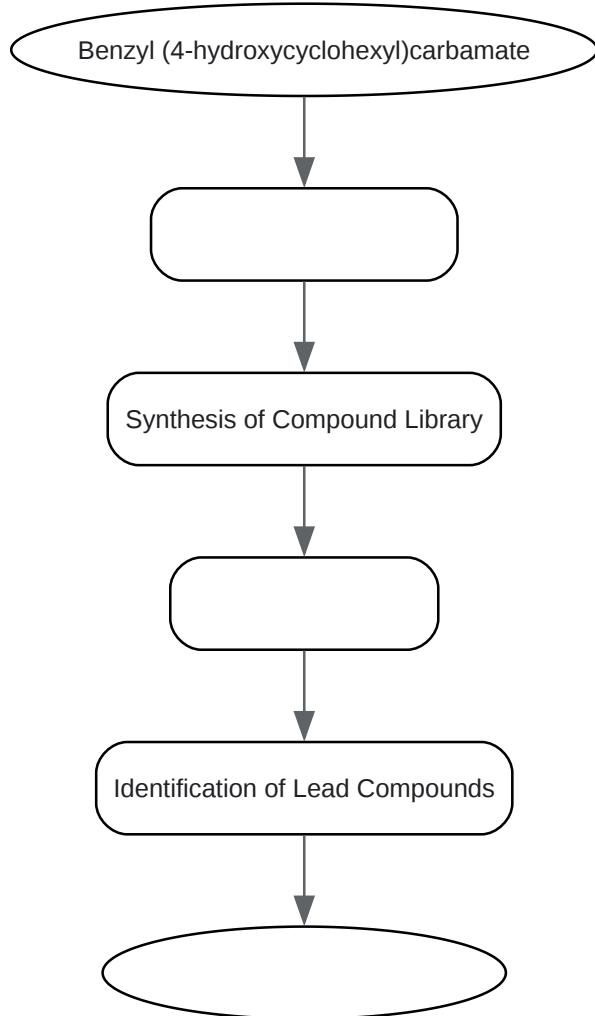
Benzyl (4-hydroxycyclohexyl)carbamate is primarily utilized as a versatile intermediate in organic synthesis and medicinal chemistry.^[1] The carbamate functional group is a stable and effective protecting group for amines, a crucial aspect in the synthesis of complex molecules.^[2]

The role of carbamates in drug design is significant, as they can act as peptide bond isosteres, enhancing the metabolic stability and cell permeability of drug candidates.^[3] While specific biological activities for **Benzyl (4-hydroxycyclohexyl)carbamate** are not extensively documented in publicly available literature, its structural motifs are found in various biologically active compounds. For instance, carbamate derivatives have been investigated as potential therapeutic agents for Alzheimer's disease and as neuroprotective agents.^{[4][5]}

The cyclohexyl scaffold provides a rigid framework that can be functionalized, and the hydroxyl group offers a point for further chemical elaboration, making this compound a valuable building block for creating libraries of molecules for drug discovery programs.

Diagram 2: Role in Drug Discovery

Application of Benzyl (4-hydroxycyclohexyl)carbamate in Drug Discovery

[Click to download full resolution via product page](#)

Caption: Conceptual workflow for utilizing the compound in drug discovery.

Safety Information

Under normal laboratory operating conditions, **Benzyl (4-hydroxycyclohexyl)carbamate** is considered relatively safe. However, standard laboratory safety protocols should always be followed. This includes avoiding contact with skin, eyes, and the respiratory tract, and

preventing ingestion. In case of contact or ingestion, immediate rinsing with water and seeking medical attention is advised.[\[1\]](#) Appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn when handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. benchchem.com [benchchem.com]
- 3. Organic Carbamates in Drug Design and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Design, synthesis and biological evaluation of carbamate derivatives incorporating multifunctional carrier scaffolds as pseudo-irreversible cholinesterase inhibitors for the treatment of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis and biological evaluation of 3-carbamate smilagenin derivatives as potential neuroprotective agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Benzyl (4-hydroxycyclohexyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096813#cas-number-for-benzyl-4-hydroxycyclohexyl-carbamate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com